

# Egfr-IN-36: A Technical Overview of its Target Selectivity Profile

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Egfr-IN-36*

Cat. No.: *B12428794*

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This technical guide provides a detailed analysis of the target selectivity profile of **Egfr-IN-36**, a potent inhibitor of the Epidermal Growth Factor Receptor (EGFR). This document summarizes the available quantitative data, outlines representative experimental protocols for its evaluation, and visualizes its mechanism of action within the EGFR signaling pathway and the experimental workflow for its characterization.

## Target Selectivity Profile of Egfr-IN-36

**Egfr-IN-36** has been identified as a potent inhibitor of Epidermal Growth Factor Receptor (EGFR) and Human Epidermal Growth Factor Receptor 2 (HER2). The available data on its inhibitory activity is summarized below. A comprehensive kinome scan to fully elucidate its selectivity against a broader panel of kinases is not publicly available at this time.

Table 1: Inhibitory Activity of **Egfr-IN-36** against selected kinases

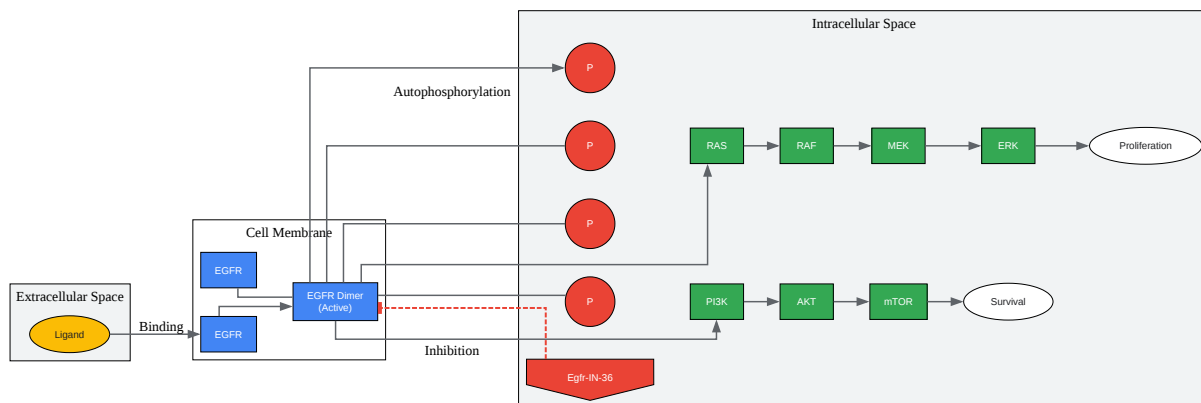
Target	Mutation Status	IC50 (nM)
EGFR	Wild-Type (WT)	19.09[1][2][3][4][5][6][7]
HER2	Wild-Type (WT)	120.01[1][2][3][4][5][6][7]
HER2	A775_G776insYVMA	2.35[1][2][3][4][5][6][7]

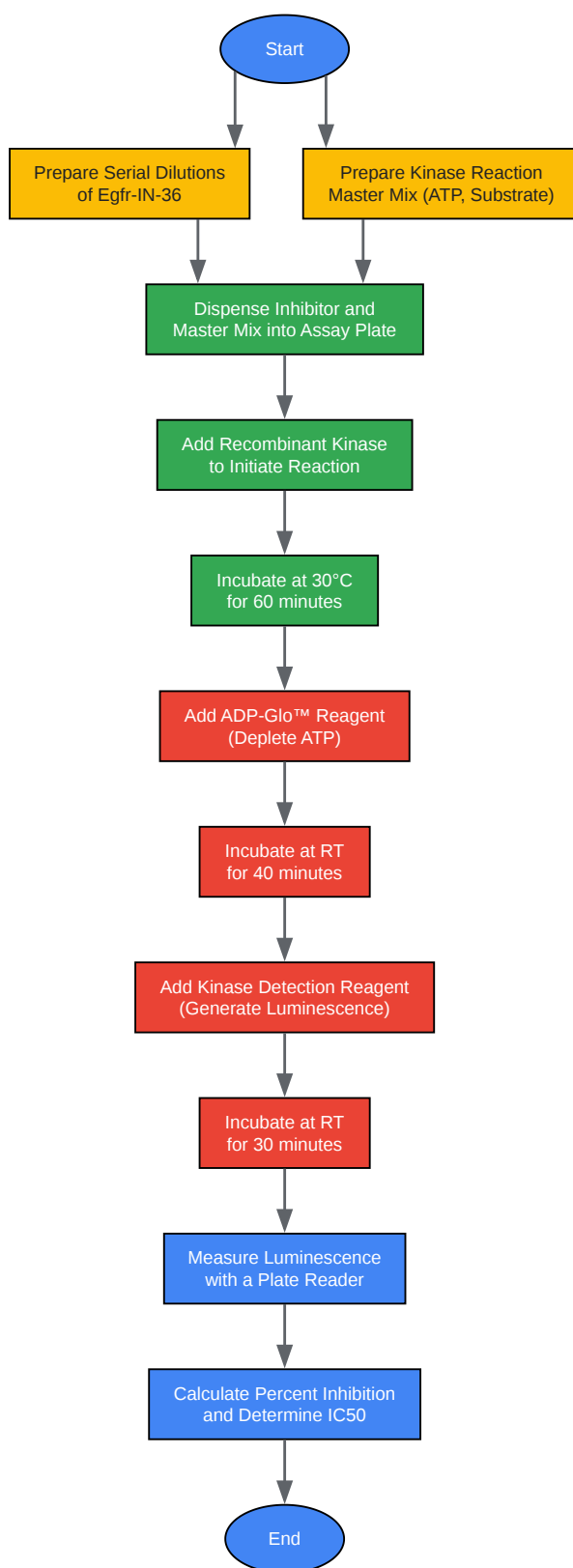
IC50 (half-maximal inhibitory concentration) values are a measure of the potency of a substance in inhibiting a specific biological or biochemical function.

The data indicates that **Egfr-IN-36** is a potent inhibitor of wild-type EGFR. It also demonstrates significant activity against HER2, particularly the A775\_G776insYVMA mutant, which is an insertion mutation found in some cancers.

## Mechanism of Action and Signaling Pathway

**Egfr-IN-36** exerts its effects by inhibiting the tyrosine kinase activity of EGFR. The EGFR signaling pathway plays a crucial role in regulating cell proliferation, survival, and differentiation.<sup>[8]</sup> Dysregulation of this pathway is a common feature in many cancers.<sup>[2]</sup>





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## Contact

Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)